

Safeguarding Your Research: A Comprehensive Guide to Handling 2,4-Octadienal

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Compound of Interest

Compound Name: 2,4-Octadienal

Cat. No.: B1147779

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For laboratory professionals engaged in research and development, the safe handling of chemical reagents is of paramount importance. This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2,4-Octadienal**, a combustible liquid and skin irritant. Adherence to these procedures is critical for minimizing risk and ensuring a safe laboratory environment.

Immediate Safety and Hazard Information

2,4-Octadienal is classified as a combustible liquid that causes skin irritation.^[1] It is crucial to take all necessary precautions to prevent fire and skin contact. In the event of exposure, prompt first-aid measures are essential. If the substance comes into contact with skin, wash the affected area with plenty of water.^[1] If skin irritation persists, seek medical advice.^[1] In case of fire, use foam, carbon dioxide, dry powder, or water fog to extinguish the flames.^[1]

Quantitative Data for 2,4-Octadienal

The following table summarizes key quantitative data for **2,4-Octadienal**, providing a quick reference for its physical and chemical properties.

Property	Value
Molecular Formula	C ₈ H ₁₂ O
Molecular Weight	124.18 g/mol [2]
CAS Number	30361-28-5 [1]
Appearance	Colorless to Yellow Liquid [1]
Boiling Point	189°C [1]
Flash Point	78°C / 172°F (Closed cup) [1]
Specific Gravity	0.832 - 0.839 @ 25°C [3]

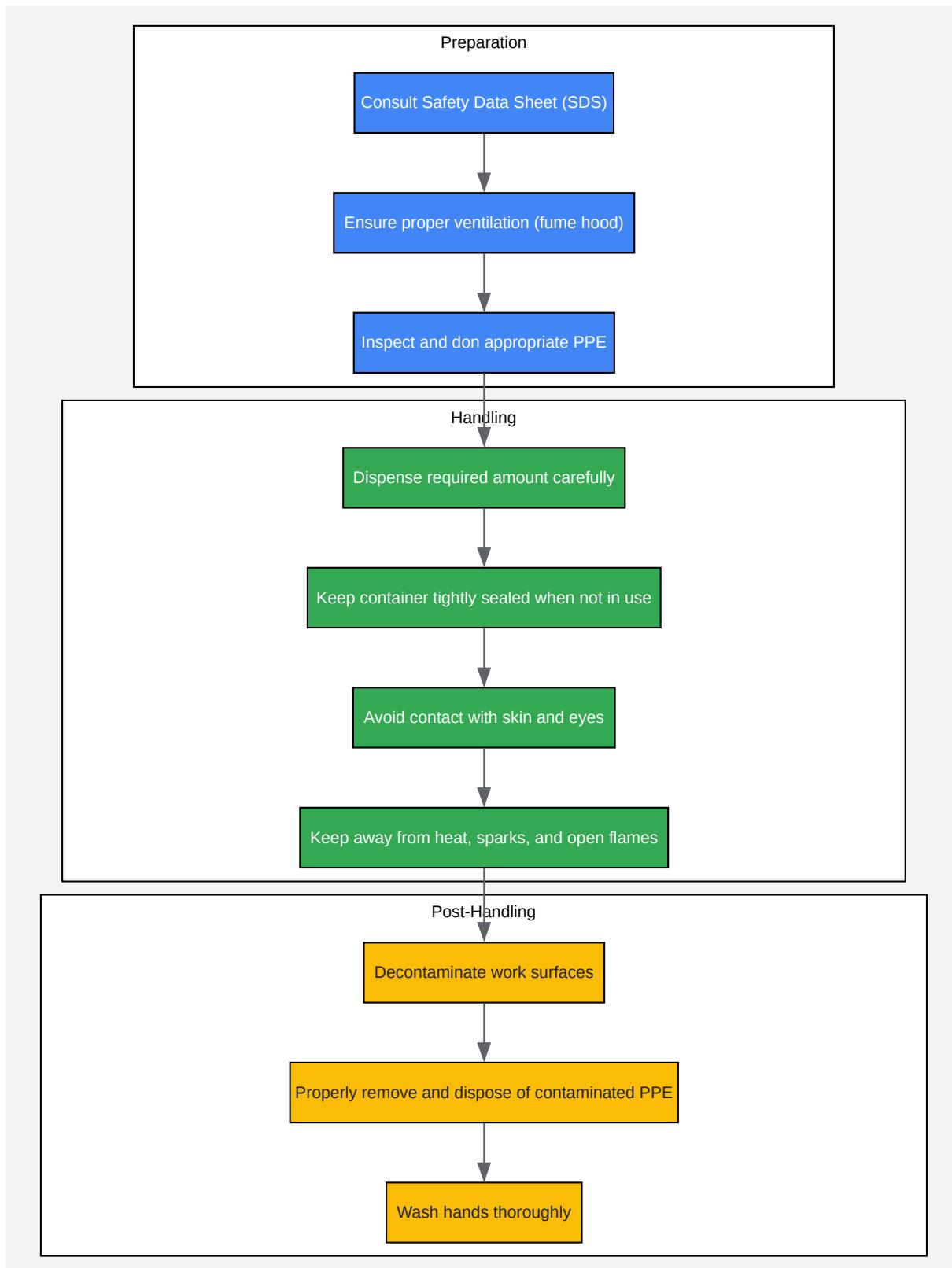
Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to minimize exposure when handling **2,4-Octadienal**. The following PPE is recommended:

PPE Category	Recommended Equipment
Eye and Face Protection	Tight-fitting safety glasses. If a risk assessment indicates a higher degree of protection is required, a face shield should be worn. [1]
Hand Protection	Chemical-resistant, impervious gloves. [1]
Body Protection	Protective clothing. [1] A lab coat is the standard.
Respiratory Protection	If a risk assessment indicates the possibility of inhaling contaminants, a NIOSH-approved respirator with appropriate filter cartridges should be worn. [1]

Standard Operating Procedure for Handling 2,4-Octadienal

The following diagram outlines the standard operating procedure for the safe handling of **2,4-Octadienal** in a laboratory setting.

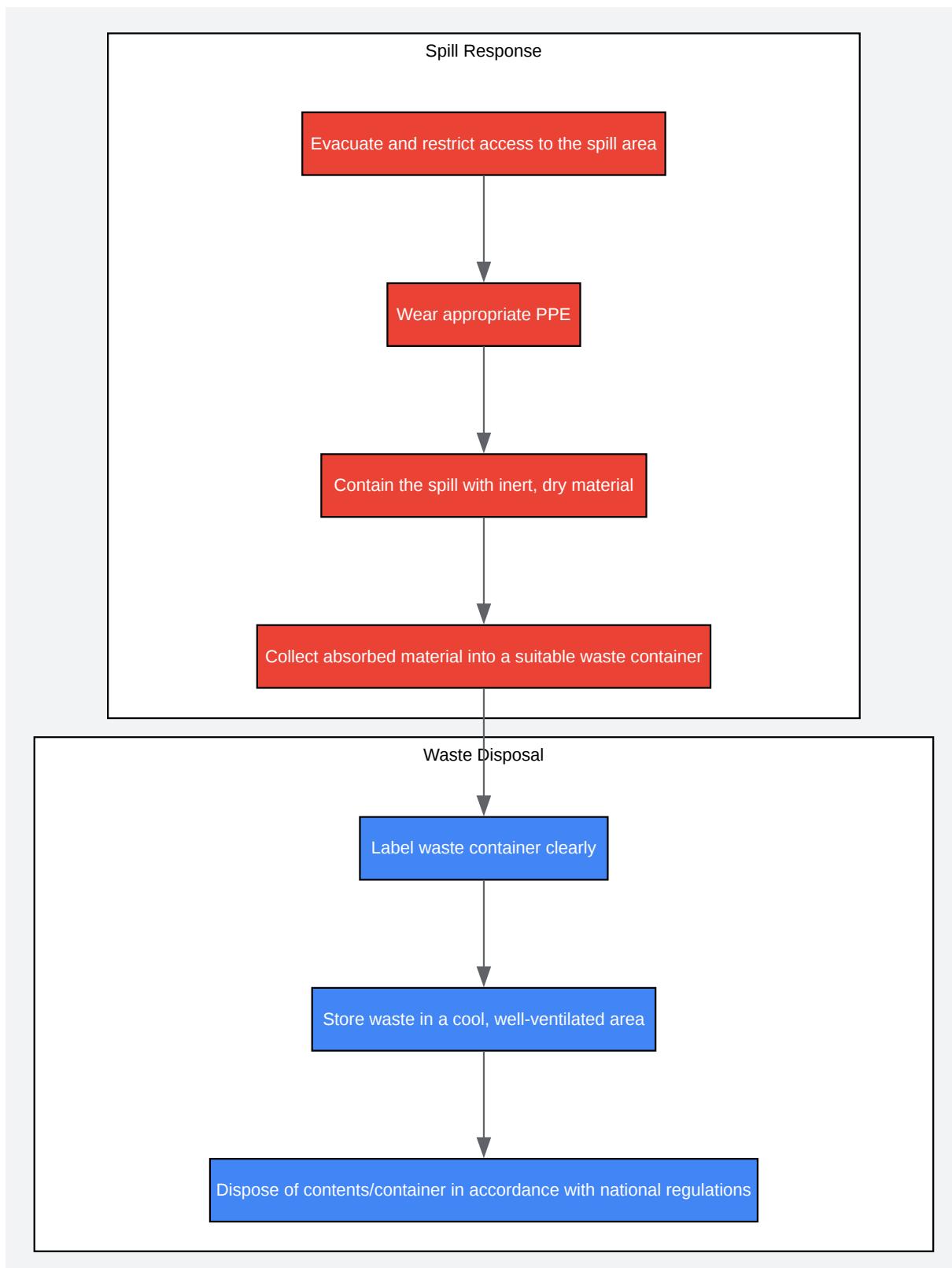


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Standard Operating Procedure for **2,4-Octadienal** Handling

Spill Management and Disposal Plan

In the event of a spill, immediate and appropriate action is necessary to prevent further contamination and ensure safety. The following workflow provides a step-by-step guide for handling a **2,4-Octadienal** spill and managing its waste.



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2,4-Octadienal Spill and Disposal Workflow

Disposal Guidance:

The generation of waste should be minimized wherever possible.^[1] This material and its container must be disposed of in a safe way, following all applicable local and national environmental protection and waste disposal legislation.^[1] Contaminated packaging should be collected for reuse or recycling.^[1] Incineration or landfill should only be considered when recycling is not a viable option.^[1] Empty containers may retain product residues and can be hazardous.^[1]

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References

- 1. synerzine.com [synerzine.com]
- 2. 2,4-Octadienal, (2E,4E)- | C8H12O | CID 5283329 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,4-octadienal, 5577-44-6 [thegoodsentscompany.com]
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